

Application Note: High-Throughput Analysis of Latanoprost Acid in Aqueous Humor

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Compound of Interest		
Compound Name:	Latanoprost-d4	
Cat. No.:	B10767210	Get Quote

Abstract

This application note provides detailed protocols for the sample preparation of latanoprost acid, the active metabolite of latanoprost, from aqueous humor for quantitative analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Two robust and validated methods are presented: protein precipitation (PPT) and liquid-liquid extraction (LLE). These protocols are designed for researchers, scientists, and drug development professionals working on the bioanalysis of prostaglandin analogs in ocular matrices. A summary of the quantitative performance for the protein precipitation method is included, demonstrating its suitability for high-throughput applications.

Introduction

Latanoprost is a prostaglandin F2 α analogue and a widely prescribed topical medication for reducing intraocular pressure (IOP) in patients with open-angle glaucoma and ocular hypertension.[1] It is an isopropyl ester prodrug that is rapidly hydrolyzed by esterases in the cornea to its biologically active form, latanoprost acid.[1] To understand the pharmacokinetics and pharmacodynamics of latanoprost, it is essential to accurately quantify the concentration of latanoprost acid in the aqueous humor.

The low volume of aqueous humor samples and the low concentrations of the analyte present significant challenges for bioanalytical method development. This application note details two effective sample preparation techniques—protein precipitation and liquid-liquid extraction—for the sensitive and reliable quantification of latanoprost acid in aqueous humor using LC-MS/MS.



Materials and Reagents

- · Latanoprost acid reference standard
- Latanoprost acid-d4 (internal standard)
- LC-MS grade methanol
- LC-MS grade acetonitrile
- · LC-MS grade ethyl acetate
- · LC-MS grade isopropanol
- Formic acid
- Ammonium formate
- Ultrapure water
- Microcentrifuge tubes (1.5 mL)
- Syringe filters (0.22 μm)
- Autosampler vials

Experimental Protocols Protocol 1: Protein Precipitation (PPT)

This protocol is a rapid and simple method for the removal of proteins from aqueous humor samples.

Procedure:

- To 100 μ L of aqueous humor sample in a microcentrifuge tube, add 20 μ L of internal standard solution (latanoprost acid-d4).
- Add 80 μL of ice-cold methanol to precipitate the proteins.[2][3]



- Vortex the mixture for 1 minute.
- Centrifuge the sample at 13,000 rpm for 15 minutes at 4°C.[2]
- Collect the supernatant using a 1 mL syringe.[2]
- Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial.[2]
- Inject 10 μL of the filtrate into the LC-MS/MS system for analysis.

Protocol 2: Liquid-Liquid Extraction (LLE)

This protocol offers a higher degree of sample cleanup compared to protein precipitation and is suitable for methods requiring lower limits of detection.

Procedure:

- To 100 μL of aqueous humor sample in a microcentrifuge tube, add 20 μL of internal standard solution (latanoprost acid-d4).
- Add 1 mL of extraction solvent (ethyl acetate:isopropanol, 60:40 v/v).[2][4]
- Vortex the mixture for 20 minutes.
- Centrifuge the sample at 13,000 rpm for 15 minutes at 4°C to separate the aqueous and organic layers.[2]
- Carefully transfer the organic layer to a new microcentrifuge tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the dried residue in 150 μ L of the mobile phase (e.g., water:acetonitrile, 55:45 v/v).[2]
- Transfer the reconstituted sample to an autosampler vial.
- Inject 10 μL of the sample into the LC-MS/MS system for analysis.



Quantitative Data Summary

The following table summarizes the performance characteristics of the protein precipitation method for the analysis of latanoprost acid in rabbit aqueous humor.[2][4]

Parameter	Result
Linearity Range	10–160 ng/mL
Limit of Detection (LOD)	30.66 pg/mL
Accuracy	Within ±15% of the nominal concentration
Precision (RSD%)	< 15%

Visualized Workflows



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Caption: Protein Precipitation Workflow for Latanoprost Acid.



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